

An In-depth Technical Guide to Pyruvic Acid-13C2: Chemical Properties and Stability

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Compound of Interest

Compound Name: Pyruvic acid-13C2

Cat. No.: B15559712

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Introduction

Pyruvic acid, a pivotal intermediate in cellular metabolism, plays a crucial role in both energy production and biosynthetic pathways. Its isotopically labeled counterpart, **Pyruvic acid-13C2**, in which two carbon atoms are replaced with the stable isotope ¹³C, serves as an indispensable tracer for elucidating metabolic fluxes and investigating cellular bioenergetics. This technical guide provides a comprehensive overview of the chemical properties and stability of **Pyruvic acid-13C2**, offering valuable insights for researchers employing this compound in metabolic studies, drug development, and advanced imaging techniques such as hyperpolarized magnetic resonance imaging (MRI).

Chemical Properties of Pyruvic Acid-13C2

Pyruvic acid-13C2 shares the same chemical structure as its unlabeled analogue, with the key difference being the isotopic enrichment at two of its three carbon atoms. This isotopic substitution results in a higher molecular weight while maintaining identical chemical reactivity.

General Properties

Property	Value	Reference(s)
Chemical Name	2-Oxopropanoic acid-1,2- ¹³ C ₂	[1]
Synonyms	Pyruvic-1,2- ¹³ C ₂ acid, Acetylformic acid- ¹³ C ₂	[1]
CAS Number	754966-21-7	[1]
Molecular Formula	C ¹³ C ₂ H ₄ O ₃	[2]
Molecular Weight	90.05 g/mol	[1] [2]

Physical Properties

Property	Value	Reference(s)
Appearance	Liquid	[1] [3]
Boiling Point	165 °C (lit.)	[1] [3] [4]
Melting Point	11-12 °C (lit.)	[3] [4]
Density	1.295 g/mL at 25 °C	[1]
Solubility	Miscible with water. Soluble in ethanol and diethyl ether.	

Stability and Storage

The stability of **Pyruvic acid-13C2** is a critical factor for ensuring the accuracy and reproducibility of experimental results. Proper storage and handling are essential to prevent degradation.

Storage Recommendations

For long-term stability, **Pyruvic acid-13C2** should be stored under the following conditions:

- Temperature: -20°C or -80°C in a freezer.[\[1\]](#)[\[5\]](#)
- Atmosphere: Store under an inert gas.[\[6\]](#)

- Light and Air: Protect from light and air.[5][6][7]

Under these conditions, the compound is generally stable for at least one year.[7]

Chemical Stability and Degradation Pathways

Pyruvic acid is known to be susceptible to degradation under certain conditions. The primary degradation pathways include:

- Aldol Condensation: In aqueous solutions, particularly under basic conditions ($\text{pH} > 7$), pyruvic acid can undergo aldol-like condensation to form parapryruvic acid and higher-order oligomers. This reaction is concentration-dependent. Stable solutions can be prepared by using relatively dilute solutions maintained at a slightly acidic pH.
- Decarboxylation: At elevated temperatures, pyruvic acid can decarboxylate to produce acetaldehyde and carbon dioxide.
- Oxidation: In the presence of oxidizing agents like hydrogen peroxide, pyruvic acid can be oxidized. The reaction with H_2O_2 can form an intermediate, 2-hydroperoxy-2-hydroxypropanoate, which then decomposes to acetate, CO_2 , and water.
- Photodegradation: Exposure to UV light can induce degradation. The specific degradation products can vary depending on the conditions.

The isotopic labeling in **Pyruvic acid-13C2** is not expected to significantly alter these fundamental degradation pathways. However, the rates of these reactions might show minor isotope effects.

Experimental Protocols

Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for assessing the purity and stability of **Pyruvic acid-13C2**. The following is a general protocol that can be adapted.

Objective: To develop and validate an HPLC method capable of separating **Pyruvic acid-13C2** from its potential degradation products.

Instrumentation:

- HPLC system with a UV or Photodiode Array (PDA) detector.

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Column Temperature: 30 °C.

Method Development and Validation:

- Forced Degradation Studies: To generate potential degradation products, subject a solution of **Pyruvic acid-13C2** to stress conditions as outlined in the ICH guidelines Q1A(R2).^[8]
 - Acid Hydrolysis: 0.1 M HCl at 60°C for 30 minutes.
 - Base Hydrolysis: 0.1 M NaOH at 60°C for 30 minutes.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Heat at 70°C for 48 hours.
 - Photodegradation: Expose to UV light (e.g., 200 watt-hours/m²) and visible light (e.g., 1.2 million lux-hours).
- Method Optimization: Analyze the stressed samples and optimize the chromatographic conditions to achieve adequate separation of the parent peak from all degradation product peaks.

- Method Validation: Validate the developed method according to ICH guidelines Q2(R1) for parameters such as specificity, linearity, range, accuracy, precision, and robustness.

Analysis by Mass Spectrometry (MS)

Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful techniques for the quantification and identification of **Pyruvic acid-13C2** and its metabolites.

Sample Preparation (General):

- Precipitate proteins from biological samples (e.g., blood, cell lysates) using a cold organic solvent like methanol.
- Centrifuge to pellet the protein and collect the supernatant.
- Derivatization may be necessary to improve chromatographic separation and ionization efficiency. For example, derivatization with 3-nitrophenylhydrazine can be used for LC-MS analysis.

LC-MS/MS Analysis (Example):

- Chromatography: Use a reverse-phase C18 column with a gradient of water and acetonitrile, both containing a small amount of formic acid.
- Mass Spectrometry: Operate in negative electrospray ionization (ESI) mode. Monitor the specific mass-to-charge ratio (m/z) for **Pyruvic acid-13C2** and its expected metabolites.

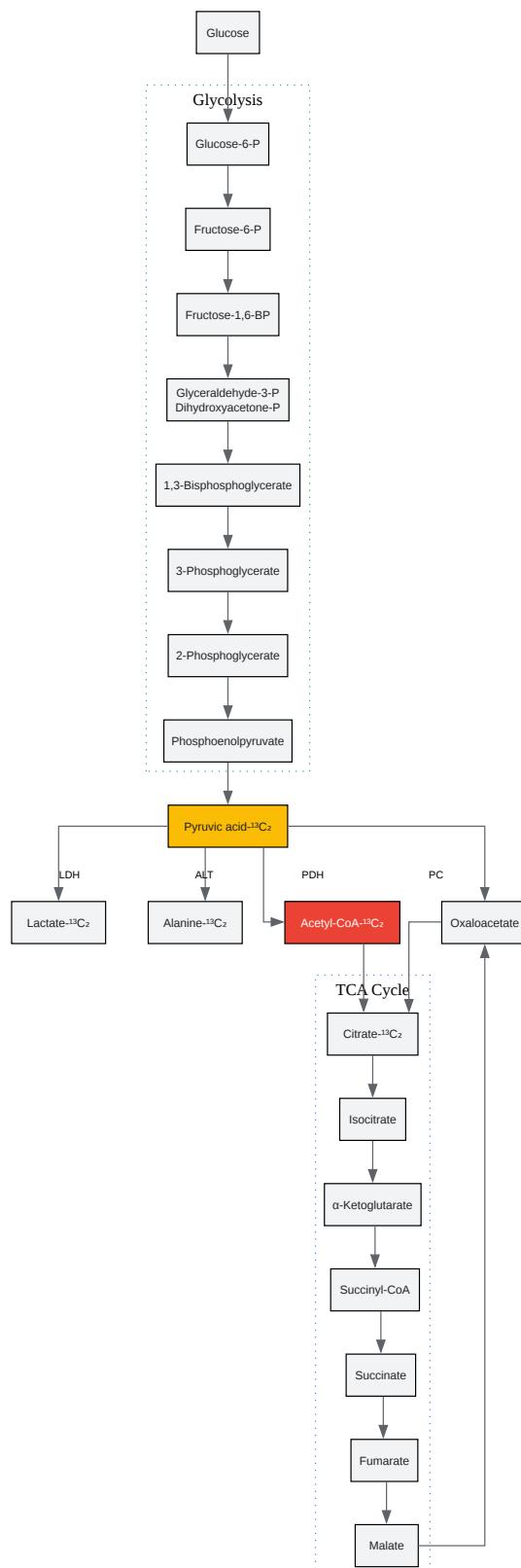
Application in Metabolic Research and Signaling Pathways

Pyruvic acid-13C2 is a key tracer for studying central carbon metabolism, particularly glycolysis and the Tricarboxylic Acid (TCA) cycle.

Glycolysis and TCA Cycle

Pyruvate sits at a critical juncture between glycolysis and the TCA cycle. By tracing the fate of the ^{13}C labels from **Pyruvic acid-13C2**, researchers can quantify the flux through various

metabolic pathways.

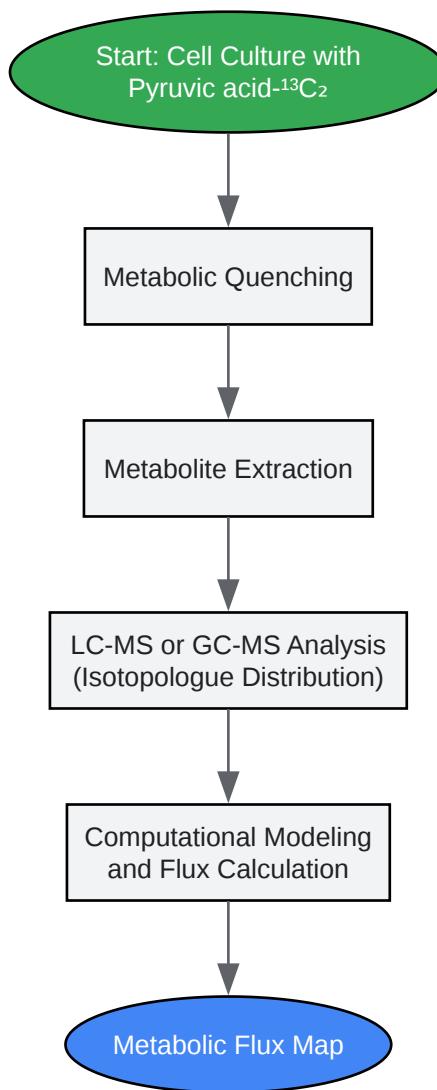


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Metabolic fate of Pyruvic acid-¹³C₂ in Glycolysis and the TCA Cycle.

Experimental Workflow for Metabolic Flux Analysis

Metabolic Flux Analysis (MFA) using ¹³C-labeled substrates is a powerful technique to quantify intracellular metabolic fluxes.



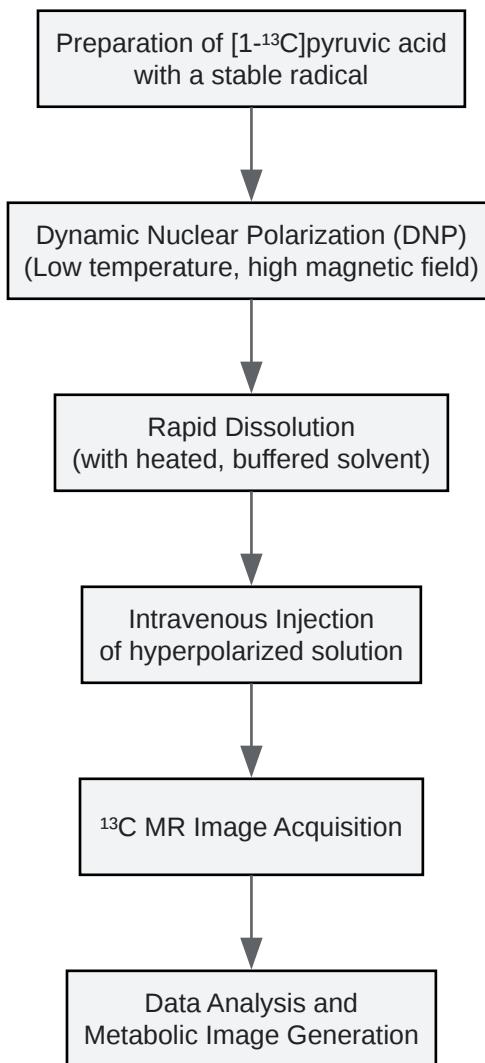
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Workflow for ¹³C-Metabolic Flux Analysis using Pyruvic acid-¹³C₂.

Hyperpolarized ¹³C MRI

Hyperpolarized [1-¹³C]pyruvate MRI is a non-invasive imaging technique that allows for real-time monitoring of metabolic processes *in vivo*. The large signal enhancement achieved

through hyperpolarization enables the detection of the conversion of pyruvate to lactate, alanine, and bicarbonate.



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Experimental workflow for hyperpolarized ¹³C MRI with Pyruvic acid-¹³C₂.

Conclusion

Pyruvic acid-13C2 is a powerful and versatile tool for researchers in the fields of metabolism, drug development, and biomedical imaging. A thorough understanding of its chemical properties, stability, and appropriate analytical methodologies is paramount for obtaining reliable and meaningful experimental data. This technical guide provides a foundational resource to assist scientists in the effective application of **Pyruvic acid-13C2** in their research.

endeavors. As with any chemical reagent, adherence to proper safety, handling, and storage protocols is essential.

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